

(3-Methoxyphenyl)acetonitrile: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (3-Methoxyphenyl)acetonitrile

Cat. No.: B041291

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CAS Number: 19924-43-7

This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **(3-Methoxyphenyl)acetonitrile**, a key intermediate in pharmaceutical and chemical synthesis. The information is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

(3-Methoxyphenyl)acetonitrile, also known as 3-methoxybenzyl cyanide, is a clear, colorless to slightly yellow liquid.[1] It is characterized by the presence of a methoxy group and a nitrile functional group on a phenylacetonitrile scaffold.[2]

Table 1: General and Physicochemical Properties of **(3-Methoxyphenyl)acetonitrile**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ NO	[3][4]
Molecular Weight	147.17 g/mol	[3][4]
Appearance	Clear colorless to slightly yellow liquid	[1][2]
Boiling Point	164-165 °C at 20 mmHg	[1][4]
Density	1.054 g/mL at 25 °C	[2][4]
Refractive Index	n _{20/D} 1.532 - 1.5402	[2][4]
Solubility	Insoluble in water; Soluble in chloroform and methanol.	[2]
Flash Point	98 °C (closed cup)	[4]
Storage Temperature	2-8°C	[2]

Synthesis

A common and efficient method for the synthesis of **(3-Methoxyphenyl)acetonitrile** involves the cyanation of 3-methoxybenzyl chloride.[5]

Experimental Protocol: Cyanation of 3-Methoxybenzyl Chloride

Materials and Reagents:

- 3-Methoxybenzyl chloride (1.0 mol, 156.6 g)
- Sodium cyanide (1.05 mol, 51.5 g)
- Water (110 g)
- Acetone (for mother liquor recycling)

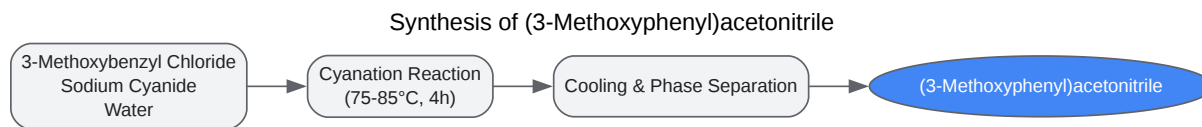
Equipment:

- 500 ml four-necked flask
- Condenser
- Stirrer
- Heating mantle
- Dropping funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- To a 500 ml four-necked flask equipped with a condenser and stirrer, add 51.5 g (1.05 mol) of sodium cyanide and 110 g of water.
- Heat the mixture to 70°C.
- Add 156.6 g (1.0 mol) of m-methoxybenzyl chloride dropwise into the flask over a period of 2 hours.
- After the addition is complete, increase the temperature to 75-85°C and maintain it for 4 hours.
- Cool the reaction mixture to approximately 50°C.
- Transfer the mixture to a separatory funnel and separate the layers. The organic layer contains the product.
- The resulting product is 136 g of m-methoxybenzyl cyanide, yielding 92.5%.^[5]
- The acetone mother liquor can be distilled for recycling.^[5]

Diagram 1: Synthesis Workflow of **(3-Methoxyphenyl)acetonitrile**



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Caption: Workflow for the synthesis of **(3-Methoxyphenyl)acetonitrile**.

Spectral Data

Spectral analysis is crucial for the structural confirmation of **(3-Methoxyphenyl)acetonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: Spectra are available, though detailed experimental parameters such as sample concentration and specific solvent grade are not consistently provided. A representative spectrum can be found at ChemicalBook.[6]
- ^{13}C NMR: Similar to ^1H NMR, spectra are publicly accessible, but detailed acquisition parameters are often omitted. A representative spectrum is available at ChemicalBook.[7]

Infrared (IR) Spectroscopy

An IR spectrum of **(3-Methoxyphenyl)acetonitrile** is available through the NIST WebBook.[8] The spectrum would be expected to show characteristic peaks for the $\text{C}\equiv\text{N}$ stretch of the nitrile group and C-O stretching of the methoxy group.

Mass Spectrometry (MS)

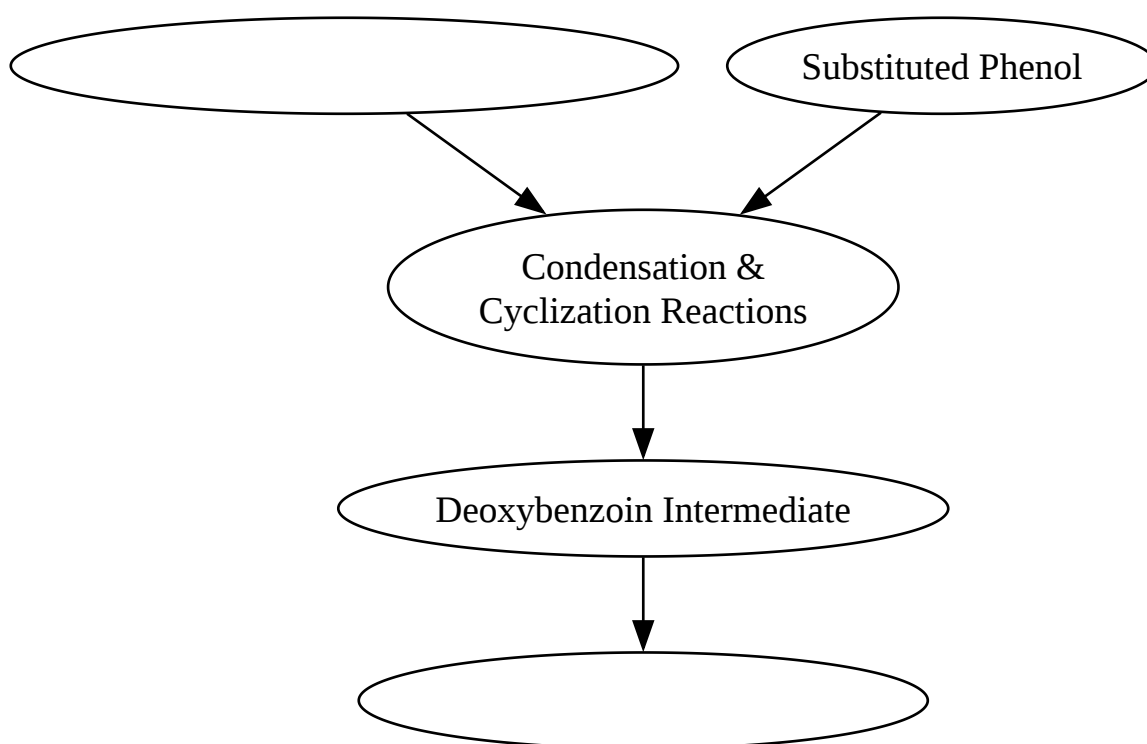
The mass spectrum of **(3-Methoxyphenyl)acetonitrile** is available in the NIST WebBook.[9] The molecular ion peak $[\text{M}]^+$ would be observed at m/z 147. Fragmentation patterns would likely involve the loss of the methoxy group or cleavage of the bond adjacent to the phenyl ring. [10]

Applications in Drug Development

(3-Methoxyphenyl)acetonitrile is a valuable building block in the synthesis of various pharmaceutical compounds.[2]

Intermediate in Isoflavone Synthesis

This compound serves as a precursor in the synthesis of isoflavones, a class of compounds known to exhibit various biological activities, including the inhibition of epithelial cell proliferation and induction of apoptosis.[1] The synthesis of the isoflavone core often involves the reaction of a phenylacetonitrile derivative with a substituted phenol.



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Caption: Possible pathways for antispasmodic activity.

Safety and Handling

(3-Methoxyphenyl)acetonitrile is associated with several hazards and should be handled with appropriate safety precautions.

Table 2: GHS Hazard Statements

Hazard Code	Description	Reference(s)
H301	Toxic if swallowed	[3]
H311	Toxic in contact with skin	[3]
H315	Causes skin irritation	[3]
H319	Causes serious eye irritation	[3]
H330	Fatal if inhaled	[3]
H335	May cause respiratory irritation	[3]

Handling Recommendations:

- Use only in a well-ventilated area or under a chemical fume hood. [11]* Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection. [4][11]* Avoid breathing dust, fumes, gas, mist, vapors, or spray. [11]* Wash hands thoroughly after handling. [11]* Store in a tightly closed container in a cool, dry, and well-ventilated place. [11]* Keep away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents. [11] First Aid Measures:
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [11]* In case of skin contact: Wash with plenty of soap and water. Remove contaminated clothing. [11]* In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [11]* If swallowed: Do NOT induce vomiting. Rinse mouth and call a poison center or doctor immediately. [11] This guide provides a summary of the available technical information for **(3-Methoxyphenyl)acetonitrile**. Researchers should always consult the original source documentation and safety data sheets before use.

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